

An In-depth Technical Guide to Phase Equilibria in the Cobalt-Hafnium System

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Compound of Interest

Compound Name: Cobalt;hafnium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phase equilibria in the Cobalt-Hafnium (Co-Hf) binary system. The information presented is compiled from assessed phase diagrams and experimental studies, offering a valuable resource for materials scientists, researchers, and professionals involved in alloy development. This document summarizes the established intermetallic compounds, invariant reactions, and the experimental methodologies employed in the determination of the Co-Hf phase diagram.

Equilibrium Phases and Intermetallic Compounds

The Co-Hf system is characterized by several equilibrium phases, including the liquid phase (L), terminal solid solutions of Hafnium in Cobalt (αCo and ϵCo), and Hafnium (βHf and αHf), and a series of intermetallic compounds. The existence and stability of these phases are crucial for understanding the properties and behavior of Co-Hf alloys.

Table 1: Equilibrium Phases in the Co-Hf System

Phase	Crystal Structure	Stability Range (°C)	Notes
(α Co)	Face-Centered Cubic (fcc)	---	Co-rich terminal solid solution.
(ϵ Co)	Hexagonal Close-Packed (hcp)	---	Co-rich terminal solid solution.
Co ₂₃ Hf ₆	Cubic	950 - 1275	Also referred to as Hf ₆ Co ₂₃ . ^[1]
Co ₁₁ Hf ₂	Orthorhombic	~650 - 1273	Proposed to be stable instead of Co ₇ Hf.
Co ₇ Hf ₂	Orthorhombic	Up to 1350	Existence has been questioned in some studies.
Co ₂ Hf	Cubic (MgCu ₂ type)	Up to 1670	Congruent melting point.
CoHf	Cubic (CsCl type)	Up to 1640	Congruent melting point.
CoHf ₂	Cubic	Up to 1315	Homogeneity range from ~67 to 74 at.% Hf.
(β Hf)	Body-Centered Cubic (bcc)	1743 - 2231	Hf-rich terminal solid solution.
(α Hf)	Hexagonal Close-Packed (hcp)	Below 1743	Hf-rich terminal solid solution.

Note: The existence of Co₇Hf has been disputed, with some studies suggesting the presence of Co₁₁Hf₂ instead.

Invariant Reactions

The invariant reactions in the Co-Hf system dictate the phase transformations that occur at specific temperatures and compositions. These reactions are fundamental to controlling the

microstructure of Co-Hf alloys during solidification and heat treatment.

Table 2: Invariant Reactions in the Co-Hf System

Reaction	Temperature (°C)	Composition (at.% Hf)	Reaction Type
$L \leftrightarrow (\alpha\text{Co}) + \text{Co}_{11}\text{Hf}_2$	1244.0	9.44	Eutectic
$L + \text{Co}_{23}\text{Hf}_6 \leftrightarrow \text{Co}_{11}\text{Hf}_2$	1273.0	11.61	Peritectic
$L \leftrightarrow \text{CoHf}_2 + (\beta\text{Hf})$	1277.9	71.91	Eutectic
$L + \text{CoHf} \leftrightarrow \text{CoHf}_2$	1306.8	67.95	Peritectic
$L + \text{Co}_2\text{Hf} \leftrightarrow \text{Co}_{23}\text{Hf}_6$	1326.6	14.54	Peritectic
$L \leftrightarrow \text{Co}_2\text{Hf} + \text{CoHf}$	1565.7	41.53	Eutectic
$(\beta\text{Hf}) \leftrightarrow \text{CoHf}_2 + (\alpha\text{Hf})$	1203.5	88.62	Eutectoid
$\text{Co}_{11}\text{Hf}_2 \leftrightarrow \text{Co}_{23}\text{Hf}_6 + (\alpha\text{Co})$	650.0	20.69	Eutectoid
$(\alpha\text{Co}) \leftrightarrow \text{Co}_{23}\text{Hf}_6 + (\varepsilon\text{Co})$	421.8	20.69	Eutectoid

Crystallographic Data

The crystal structures of the intermetallic compounds in the Co-Hf system are essential for predicting their physical and mechanical properties. While data for some phases are well-established, others remain a subject of investigation.

Table 3: Crystallographic Data for Co-Hf Intermetallic Compounds

Compound	Pearson Symbol	Space Group	Prototype	Lattice Parameters (Å)
Co ₂₃ Hf ₆	cF116	Fm-3m	Th ₆ Mn ₂₃	a = 11.53
Co ₂ Hf	cF24	Fd-3m	MgCu ₂	a = 6.88
CoHf	cP2	Pm-3m	CsCl	a = 3.164

Note: Detailed and experimentally verified crystallographic data for Co₁₁Hf₂, Co₇Hf₂, and CoHf₂ are not consistently available in the reviewed literature and require further investigation.

Experimental Protocols

The determination of the Co-Hf phase diagram has been accomplished through a combination of experimental techniques. The following provides an overview of the typical methodologies employed.

Alloy Preparation

- Arc Melting:** High-purity cobalt (99.99%) and hafnium (99.98%) are weighed to the desired compositions. The constituent elements are then melted together in an arc furnace under a purified argon atmosphere. To ensure homogeneity, the resulting alloy buttons are typically inverted and re-melted several times. Weight loss during melting is monitored to ensure the final composition is close to the nominal composition.

Heat Treatment

- Homogenization Annealing:** The as-cast alloy samples are sealed in evacuated quartz ampoules, often back-filled with a small amount of argon to prevent oxidation. The ampoules are then subjected to high-temperature annealing for an extended period (e.g., several hundred hours) to achieve phase equilibrium. Following annealing, the samples are quenched in cold water to retain the high-temperature microstructure.

Phase Analysis

- X-Ray Diffraction (XRD):** XRD is a primary technique for identifying the phases present in the annealed alloys. Powdered samples are analyzed using a diffractometer, typically with Cu K α

radiation. The resulting diffraction patterns are compared with known crystallographic data to identify the crystal structures of the constituent phases.

- **Electron Probe Microanalysis (EPMA):** EPMA is used to determine the chemical composition of the individual phases within the microstructure. A focused beam of electrons is scanned across the surface of a polished sample, and the characteristic X-rays emitted from each point are analyzed to quantify the elemental composition. This technique is crucial for determining the homogeneity ranges of solid solutions and the precise compositions of intermetallic compounds.

Thermal Analysis

- **Differential Thermal Analysis (DTA):** DTA is employed to determine the temperatures of invariant reactions (e.g., eutectic, peritectic, and solid-state transformations). A small sample of the alloy and an inert reference material are heated or cooled at a controlled rate. The temperature difference between the sample and the reference is monitored. Endothermic or exothermic events, corresponding to phase transformations, are detected as deviations from the baseline.

Visualizations

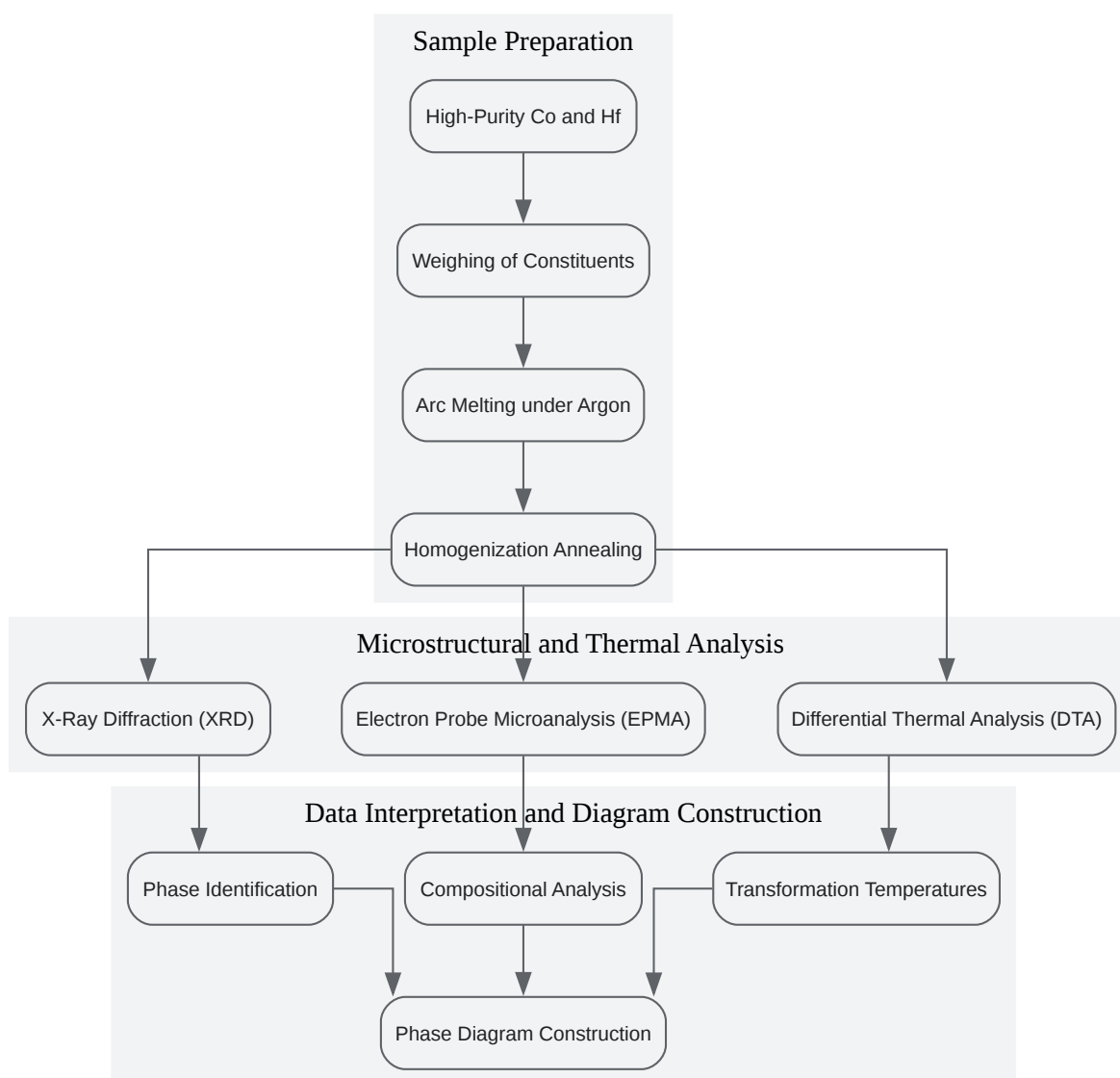
Co-Hf Phase Diagram



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Caption: A schematic representation of the Co-Hf phase diagram.

Experimental Workflow for Phase Diagram Determination



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Caption: A typical experimental workflow for the determination of a binary phase diagram.

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References

- 1. Materials Data on Hf6Co23 by Materials Project (Dataset) | OSTI.GOV [osti.gov]
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